Application Note: N,N-Dimethylmethanesulfonimidamide HCl in Peptide Synthesis

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Compound of Interest

Compound Name:	*N,N-dimethylmethanesulfonoimidamide hydrochloride*
CAS No.:	*1955519-56-8*
Cat. No.:	*B2374644*

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Executive Summary

N,N-Dimethylmethanesulfonimidamide HCl (DMSI-HCl) is a specialized reagent used in the synthesis of sulfonimidopeptides, a class of peptidomimetics where the planar amide bond is replaced or modified by a sulfonimidamide moiety [

].

Unlike standard coupling reagents (e.g., HATU, DIC), DMSI-HCl is primarily a nucleophilic building block. It serves as a stable, chiral bioisostere of the tetrahedral transition state of amide hydrolysis. Its incorporation into peptide backbones—typically at the C-terminus or as a side-chain modification—imparts significant resistance to proteolytic degradation and alters the physicochemical profile (solubility, H-bond capability) of the parent peptide.

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This guide details the protocols for neutralizing the HCl salt, activating the peptide C-terminus, and coupling DMSI to form N-acyl sulfonimidamides, a key motif in protease inhibitor design.

Chemical Profile & Mechanistic Role

Structure and Function

The reagent consists of a sulfur(VI) center bearing a methyl group, a dimethylamino group, and an imine nitrogen. The HCl salt stabilizes the basic imine nitrogen.

- Chemical Formula:
- Role: Nucleophile (at the imine nitrogen).
- Target: Activated carboxylic acids (C-terminus of peptides).
- Resulting Linkage: N-Acyl Sulfonimidamide [

  ].

Bioisosteric Significance

The sulfonimidamide group is a transition-state isostere.[1] While a standard amide bond is planar (

), the sulfonimidamide sulfur is tetrahedral (

).

- Protease Inhibition: The geometry mimics the tetrahedral intermediate formed during peptide bond hydrolysis, allowing the molecule to bind tightly to the active sites of proteases (e.g.,

  -secretase, serine proteases) without being cleaved.
- Stability: The

  bond is chemically and metabolically stable, resisting hydrolysis by standard peptidases.

Experimental Workflows

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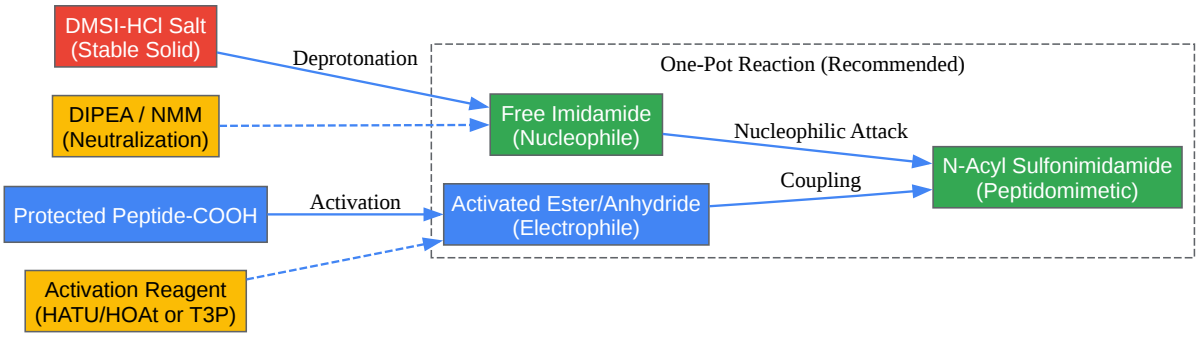
Visualization: Coupling Logic

The following diagram illustrates the conversion of the DMSI-HCl salt into a reactive free base and its subsequent coupling to a peptide acid.



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Caption: Workflow for converting DMSI-HCl into a nucleophile and coupling it to a peptide C-terminus.

Protocol 1: Preparation of Free Base (In Situ)

The HCl salt is non-nucleophilic and must be neutralized. While isolation of the free base is possible, in situ neutralization is preferred to prevent degradation or handling losses.

Reagents:

- N,N-Dimethylmethanesulfonimidamide HCl (1.0 equiv)
- DIPEA (N,N-Diisopropylethylamine) or NMM (N-Methylmorpholine) (1.0–1.2 equiv)
- Solvent: DMF (anhydrous) or DCM.

Procedure:

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- Dissolve the DMSI-HCl salt in anhydrous DMF (concentration ~0.1 M).
- Add DIPEA (1.0 equiv) slowly at 0°C.
- Stir for 10–15 minutes. The solution now contains the reactive free imidamide and DIPEA-HCl salt.
- Note: Proceed immediately to coupling.

Protocol 2: C-Terminal Coupling (N-Acylation)

This protocol describes attaching DMSI to the C-terminus of a protected peptide fragment (e.g., Fmoc-AA-OH or Fmoc-Peptide-OH).

Critical Consideration: The imine nitrogen of DMSI is less nucleophilic than a primary amine. Therefore, high-activity coupling reagents or acid chlorides are required. Standard EDC/HOBt coupling often fails or proceeds with low yield.

Method A: HATU/HOAt Activation (Recommended for Stability)

- Activation:
  - Dissolve Fmoc-Peptide-OH (1.0 equiv) in anhydrous DMF.
  - Add HATU (1.1 equiv) and HOAt (1.1 equiv).
  - Add DIPEA (2.0 equiv) and stir for 2–5 minutes to form the OAt ester.
- Coupling:
  - Add the pre-neutralized DMSI solution (from Protocol 1, 1.2–1.5 equiv) to the activated peptide mixture.
  - Optional: Add a catalytic amount of DMAP (0.1 equiv) if the reaction is sluggish, though this increases racemization risk.
- Incubation:

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- Stir at Room Temperature (RT) for 4–16 hours. Monitor by LC-MS for the formation of the product mass (

).

- Workup:
  - Dilute with EtOAc. Wash with 5%

    , Water, and Brine.
  - Dry over

    and concentrate.

Method B: Acid Chloride/Mixed Anhydride (For Difficult Couplings)

If steric hindrance is high (e.g., coupling to Valine or Proline):

- Convert the peptide acid to an acid chloride using Ghosez's Reagent or Cyanuric Fluoride.
- React the acid chloride with DMSI (1.2 equiv) and Collidine (2.0 equiv) in DCM at 0°C

  RT.

Data Summary: Coupling Efficiency Comparison

The following table summarizes expected yields based on the activation method used for coupling DMSI to a model amino acid (Fmoc-Phe-OH).

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Activation Method	Coupling Time	Yield (%)	Racemization Risk	Notes
DIC / HOBt	24 h	< 30%	Low	Not Recommended. Nucleophilicity of DMSI is too low for standard carbodiimide coupling.
HATU / DIPEA	4–6 h	75–85%	Low-Medium	Standard Protocol. Good balance of speed and yield.
T3P (Propylphosphonic anhydride)	12 h	80–90%	Very Low	Excellent for minimizing epimerization; requires longer reaction time.
Acid Chloride (via Ghosez)	1–2 h	> 90%	High	Highest reactivity; strictly anhydrous conditions required.

Troubleshooting & Optimization

Issue: Low Conversion

- Cause: The imine nitrogen is sterically hindered and electronically deactivated compared to a primary amine.
- Solution: Switch to T3P (50% in EtOAc) as the coupling reagent. T3P drives the reaction to completion through irreversible byproduct formation and is highly effective for weak nucleophiles.

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Issue: Solubility of the HCl Salt

- Cause: DMSI-HCl is highly polar.
- Solution: If using DCM as the solvent, the salt may not fully dissolve.[2] Use a minimal amount of DMF to dissolve the salt/DIPEA mixture before adding it to the DCM reaction mixture.

Issue: Stability of the Product

- Observation: N-Acyl sulfonimidamides are generally stable, but they can hydrolyze under strongly acidic conditions (e.g., neat TFA at high temperature).
- Solution: When performing global deprotection (removing Fmoc/Boc/tBu), keep TFA exposure to standard limits (e.g., 95% TFA, 2 hours, RT). Avoid heating.

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